

Application Notes and Protocols for PTG-0861

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PTG-0861

Cat. No.: B15581610

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **PTG-0861**, a selective histone deacetylase 6 (HDAC6) inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to PTG-0861

PTG-0861 is a potent and selective small molecule inhibitor of HDAC6 with an IC₅₀ of 5.92 nM. [1][2] It exhibits over 36-fold selectivity for HDAC6 over other HDAC isoforms.[1] Due to its role in deacetylating non-histone proteins such as α -tubulin and Hsp90, HDAC6 is a key regulator of various cellular processes, including cell motility, protein quality control, and signaling pathways implicated in cancer and neurodegenerative disorders. **PTG-0861**'s selectivity makes it a valuable tool for studying the specific functions of HDAC6.

Quantitative Data Summary

For ease of reference, the key quantitative data for **PTG-0861** are summarized in the table below.

Parameter	Value	Reference
Molecular Weight	360.24 g/mol	[1][2]
Solubility	10 mM in DMSO	[1]
Appearance	Solid	[1]
IC50 (HDAC6)	5.92 nM	[1][2]

Experimental Protocols

- **PTG-0861** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

This protocol describes the preparation of a 10 mM stock solution of **PTG-0861** in DMSO.

Step 1: Calculation of Required Mass

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Molecular Weight (g/mol)} * \text{Volume (L)} * 1000 \text{ mg/g}$$

For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mmol/L} * 360.24 \text{ g/mol} * 0.001 \text{ L} * 1000 \text{ mg/g} = 3.6024 \text{ mg}$$

Step 2: Weighing **PTG-0861**

- Wear appropriate PPE.
- On a calibrated analytical balance, carefully weigh out the calculated mass of **PTG-0861** powder into a sterile microcentrifuge tube.

Step 3: Solubilization

- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **PTG-0861** powder. For the example above, add 1 mL of DMSO.
- Close the tube tightly and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the tube for 5-10 minutes in a water bath sonicator.
- Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.

For most cell-based assays, the final concentration of DMSO should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity. Therefore, the 10 mM stock solution must be serially diluted to prepare working solutions.

Example: Preparation of a 10 μ M working solution for cell culture treatment

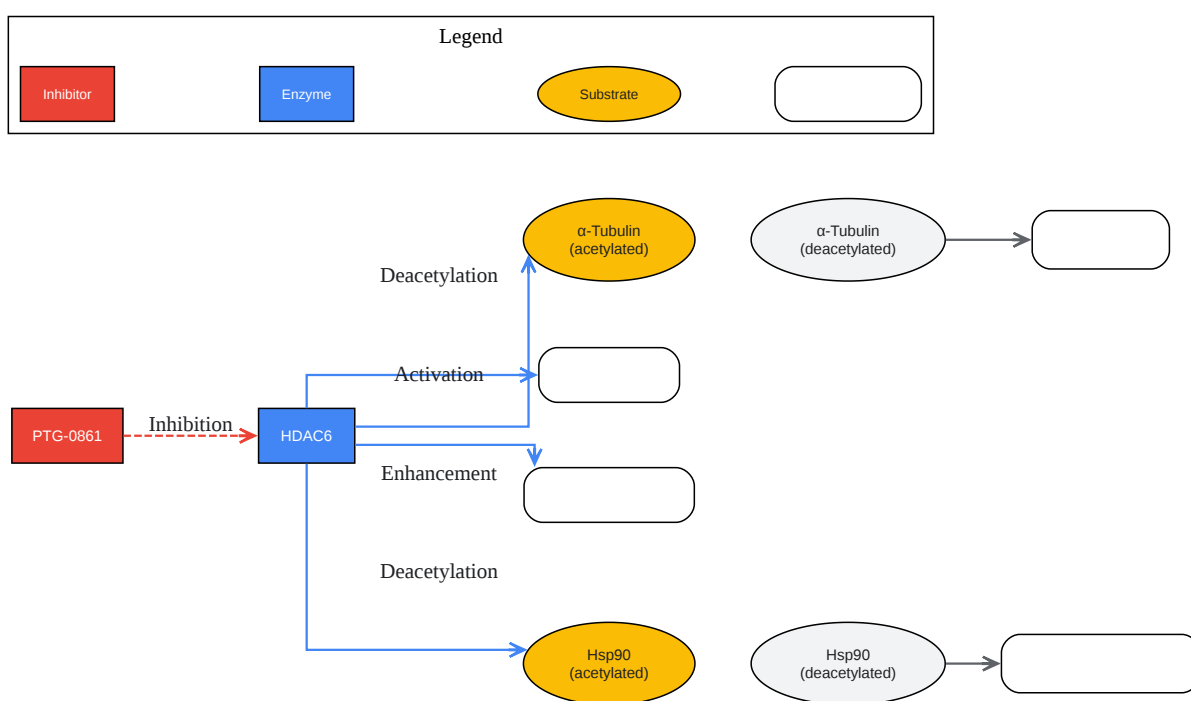
- Perform a 1:1000 dilution of the 10 mM stock solution in the desired cell culture medium.
- To prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM **PTG-0861** stock solution to 999 μ L of pre-warmed cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to the cells.

Note: It is recommended to prepare fresh working solutions for each experiment from the frozen stock to ensure consistency.

- Solid **PTG-0861**: Store the solid powder at -20°C for long-term storage (up to 12 months).^[1]

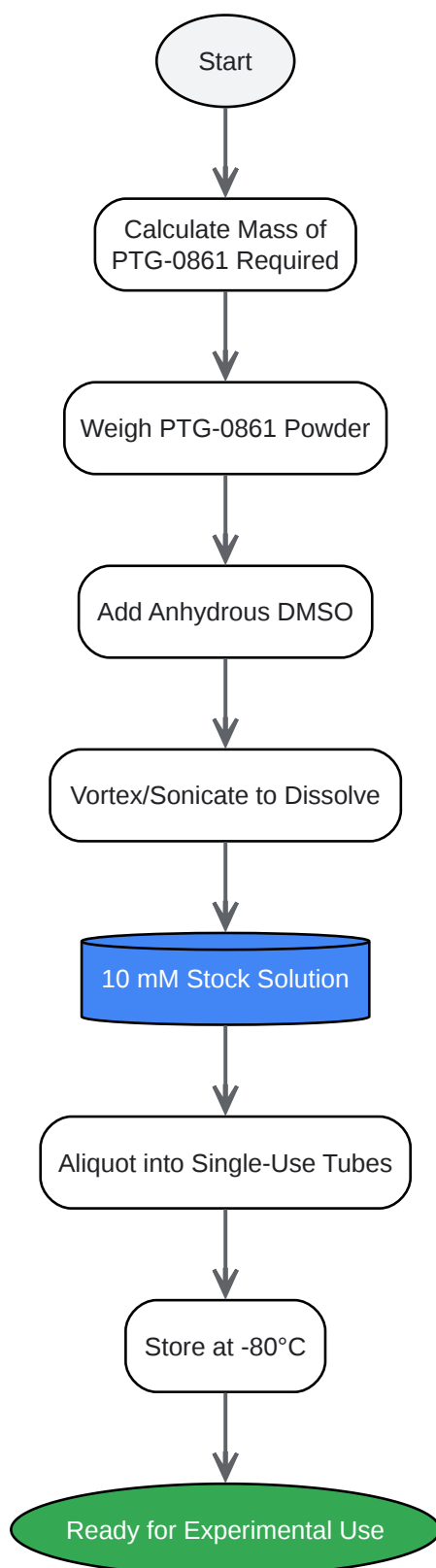
- Stock Solution (in DMSO): Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months.[1]

Mandatory Visualizations



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Caption: **PTG-0861** inhibits HDAC6, leading to hyperacetylation of substrates like α-tubulin and Hsp90.



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Caption: Workflow for the preparation and storage of **PTG-0861** stock solutions.

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References

- 1. HDAC6 Modulates Signaling Pathways Relevant to Synaptic Biology and Neuronal Differentiation in Human Stem-Cell-Derived Neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. HDAC6 Modulates Signaling Pathways Relevant to Synaptic Biology and Neuronal Differentiation in Human Stem Cell-Derived Neurons - PMC [pmc.ncbi.nlm.nih.gov]
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